

Synthesis of cyclic peptides using Fmoc-D-Dap(Boc)-OH

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Compound of Interest

Compound Name: *Fmoc-D-Dap(Boc)-OH*

CAS No.: 1263047-54-6

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Application Note & Protocol

Topic: Strategic Synthesis of Head-to-Side-Chain Cyclic Peptides Utilizing Fmoc-D-Dap(Boc)-OH

Audience: Researchers, scientists, and drug development professionals in the fields of peptide chemistry, pharmacology, and medicinal chemistry.

Abstract: Cyclic peptides represent a burgeoning class of therapeutics, offering a unique combination of high target affinity, specificity, and enhanced metabolic stability compared to their linear counterparts. A critical challenge in their synthesis is achieving regioselective cyclization. This application note provides a comprehensive guide to the strategic use of the orthogonally protected, non-proteinogenic amino acid Fmoc-D-Dap(Boc)-OH (N- α -Fmoc-N- β -Boc-D-diaminopropionic acid) for the robust synthesis of head-to-side-chain cyclic peptides. We detail the underlying chemical principles, provide validated, step-by-step protocols for solid-phase synthesis and on-resin cyclization, and offer expert insights into process optimization and troubleshooting.

Part 1: The Chemistry and Strategic Advantage of Fmoc-D-Dap(Boc)-OH

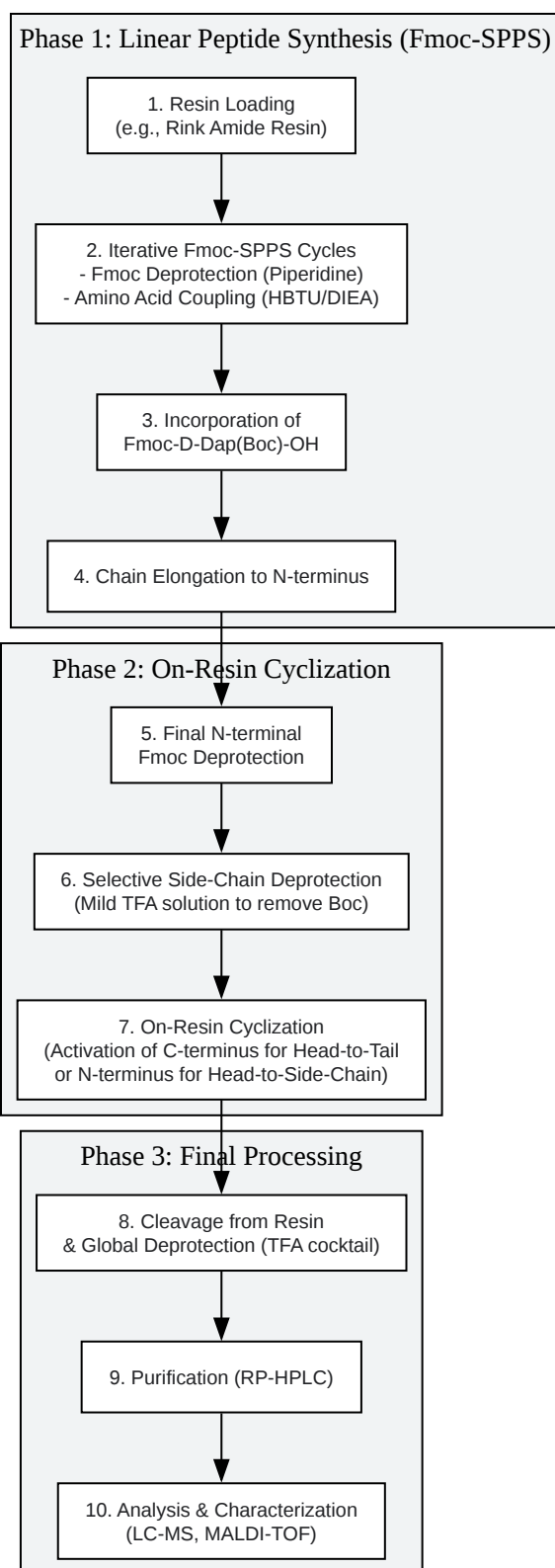
The synthesis of complex cyclic peptides hinges on the principle of orthogonal protection, where different protecting groups can be removed under distinct chemical conditions without affecting others. Fmoc-D-Dap(Boc)-OH is an exemplary tool for this strategy.

- **Structure and Orthogonality:** This building block contains three key functional groups, each with a dedicated protecting group:
 - **α -Amino Group:** Protected by the base-labile Fmoc (9-fluorenylmethoxycarbonyl) group, allowing for sequential elongation of the peptide chain from the C-terminus to the N-terminus during standard Solid-Phase Peptide Synthesis (SPPS).
 - **β -Amino Group (Side-Chain):** Protected by the acid-labile Boc (tert-butyloxycarbonyl) group. This group is stable to the piperidine conditions used for Fmoc removal.
 - **α -Carboxyl Group:** Remains as a free carboxylic acid (-OH) for coupling to the resin or the growing peptide chain.

This orthogonal arrangement is the cornerstone of its utility. The Fmoc group is removed at each step of chain elongation, while the Boc group on the D-Dap side chain remains intact. Once the full linear peptide is assembled, the Boc group can be selectively cleaved under mild acidic conditions, unmasking the side-chain amine for the crucial cyclization step. The use of the D-enantiomer, D-Dap, can also be a strategic choice to influence peptide conformation and improve resistance to enzymatic degradation.

Part 2: Workflow for Head-to-Side-Chain On-Resin Cyclization

The overall strategy involves assembling the linear peptide on a solid support, selectively deprotecting the D-Dap side chain, and finally, forming the amide bond between the N-terminal α -amino group and the D-Dap β -amino group. This on-resin approach often simplifies purification by allowing easy removal of excess reagents through washing.



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Figure 1: General workflow for synthesizing a head-to-side-chain cyclic peptide using Fmoc-D-Dap(Boc)-OH.

Part 3: Detailed Experimental Protocols

Protocol 1: Synthesis of the Linear Peptide Precursor via Fmoc-SPPS

This protocol assumes synthesis on a 0.1 mmol scale using a rink amide resin, which will yield a C-terminally amidated peptide upon final cleavage.

Table 1: Materials and Reagents for Linear Synthesis

Reagent	Supplier Example	Purpose
Rink Amide MBHA Resin (100-200 mesh)	Sigma-Aldrich	Solid support for peptide assembly.
Fmoc-Protected Amino Acids	Bachem, CEM Corp	Building blocks for the peptide chain.
Fmoc-D-Dap(Boc)-OH	Sigma-Aldrich	Key building block for cyclization point.
N,N-Dimethylformamide (DMF), Peptide Grade	Fisher Scientific	Primary solvent for washing and reactions.
Dichloromethane (DCM), Peptide Grade	Fisher Scientific	Solvent for resin swelling and washing.
Piperidine, Peptide Grade	Sigma-Aldrich	Reagent for Fmoc deprotection.
HBTU (HATU or HCTU can also be used)	CEM Corp	Coupling activator.
N,N-Diisopropylethylamine (DIEA)	Sigma-Aldrich	Activator base for coupling reactions.

Step-by-Step Procedure:

- Resin Swelling: Place 0.1 mmol of Rink Amide resin in a fritted reaction vessel. Swell the resin in DMF for 30 minutes, followed by DCM for another 30 minutes. Drain the solvent.
- First Amino Acid Coupling:
 - Perform an initial Fmoc deprotection on the Rink Amide linker by adding 20% piperidine in DMF (v/v) and agitating for 20 minutes. Wash thoroughly with DMF (5x) and DCM (3x).
 - Couple the first Fmoc-amino acid (4 equivalents relative to resin loading) by pre-activating it with HBTU (3.9 eq) and DIEA (8 eq) in DMF for 2 minutes, then adding it to the resin and agitating for 1-2 hours.
- Iterative Elongation Cycles: For each subsequent amino acid, perform the following cycle:
 - Deprotection: Add 20% piperidine in DMF. Agitate for 3 minutes, drain. Add fresh 20% piperidine in DMF and agitate for 10 minutes.
 - Washing: Wash the resin thoroughly with DMF (5x), DCM (3x), and DMF (3x) to remove all traces of piperidine.
 - Coupling: Dissolve the next Fmoc-amino acid (4 eq), HBTU (3.9 eq), and DIEA (8 eq) in DMF. Pre-activate for 2 minutes and add to the resin. Agitate for 1-2 hours. A Kaiser test can be performed to confirm complete coupling.
 - Washing: Wash with DMF (3x) and DCM (3x).
- Incorporation of Fmoc-D-Dap(Boc)-OH: When the sequence requires it, use Fmoc-D-Dap(Boc)-OH in the coupling step, following the same procedure as any other amino acid.
- Final N-terminal Deprotection: After coupling the final amino acid, perform a final Fmoc deprotection step as described above to free the N-terminal α -amino group, which is required for cyclization. Wash thoroughly.

Protocol 2: On-Resin Head-to-Side-Chain Cyclization

This protocol describes the crucial steps of selective deprotection and intramolecular amide bond formation.

Figure 2: Chemical logic for on-resin head-to-side-chain cyclization after selective Boc deprotection.

Step-by-Step Procedure:

- Resin Preparation: After the final N-terminal Fmoc deprotection and washing (Protocol 1, Step 5), wash the resin extensively with DCM (5x) and dry it under a stream of nitrogen for 15 minutes.
- Selective Boc Deprotection:
 - Prepare a solution of 2-5% Trifluoroacetic acid (TFA) in DCM (v/v). Causality: This mild TFA concentration is sufficient to cleave the acid-labile Boc group but is not harsh enough to cleave the peptide from a standard acid-labile resin (like Rink Amide) or remove other acid-labile side-chain protecting groups (e.g., Trt, tBu).
 - Add the mild TFA solution to the resin and agitate for 5 minutes. Repeat this process 4-6 times, draining the solution after each interval.
 - Wash the resin thoroughly with DCM (5x) to remove all TFA.
 - Neutralize the resin by washing with a 10% DIEA solution in DMF (v/v) for 5 minutes (2x), followed by extensive washing with DMF (5x) and DCM (3x).
- On-Resin Cyclization:
 - Swell the resin in a minimal volume of DMF.
 - Prepare the cyclization solution. A common and effective choice is PyBOP (3 eq) and DIEA (6 eq) in DMF. Pre-activate for 2 minutes. Expertise: The reaction is performed under high dilution conditions to favor the intramolecular cyclization reaction over intermolecular dimerization or oligomerization.
 - Add the cyclization cocktail to the resin and agitate at room temperature. Monitor the reaction progress every 2 hours using a test cleavage and LC-MS analysis. The reaction is typically complete within 6-24 hours.

- Once complete, drain the cyclization solution and wash the resin thoroughly with DMF (5x) and DCM (5x). Dry the resin.

Table 2: Common On-Resin Cyclization Reagents

Reagent Cocktail (Equivalents)	Solvent	Typical Reaction Time	Notes
PyBOP (3 eq) / DIEA (6 eq)	DMF	6-24 h	Efficient, low racemization. PyBOP is a phosphonium-based reagent.
HBTU (3 eq) / HOBt (3 eq) / DIEA (6 eq)	DMF	6-24 h	Classic and reliable choice. HOBt helps to suppress racemization.
HATU (3 eq) / DIEA (6 eq)	DMF	2-12 h	Highly efficient and fast-acting, particularly for sterically hindered cyclizations.

Protocol 3: Cleavage, Purification, and Analysis

- Cleavage and Global Deprotection:
 - Prepare a cleavage cocktail appropriate for the peptide's amino acid composition. A standard choice is Reagent K: 82.5% TFA, 5% phenol, 5% water, 5% thioanisole, 2.5% 1,2-ethanedithiol (EDT).
 - Add the cleavage cocktail to the dried resin (approx. 10 mL per gram of resin). Agitate at room temperature for 2-3 hours.
 - Filter the resin and collect the filtrate into a cold solution of diethyl ether.
 - A white precipitate (the crude peptide) should form. Centrifuge the mixture, decant the ether, and wash the pellet with cold ether 2-3 more times.

- Purification:
 - Dissolve the crude peptide pellet in a suitable solvent (e.g., 50% acetonitrile/water).
 - Purify the cyclic peptide using Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC) with a C18 column and a water/acetonitrile gradient containing 0.1% TFA.
 - Collect fractions corresponding to the main product peak.
- Analysis and Characterization:
 - Confirm the purity of the collected fractions using analytical LC-MS.
 - Verify the molecular weight of the product by mass spectrometry (e.g., MALDI-TOF or ESI-MS) to confirm successful cyclization (loss of H₂O from the linear precursor).

Part 4: Troubleshooting and Key Considerations

Table 3: Common Problems and Solutions in Cyclic Peptide Synthesis

Problem	Potential Cause	Recommended Solution
Incomplete Cyclization	1. Steric hindrance at the cyclization site. 2. Insufficient activation or reaction time. 3. Peptide aggregation on resin.	1. Use a more powerful coupling reagent like HATU. 2. Increase reaction time and monitor progress. 3. Add a chaotropic salt like LiCl to the cyclization mixture or switch to a solvent like NMP.
Dimerization or Oligomerization	Reaction concentration is too high, favoring intermolecular reactions.	Perform the cyclization step at high dilution (e.g., <1 mM concentration of peptide on resin relative to solvent volume). Ensure proper resin swelling to facilitate pseudo-dilution.
Racemization at C-terminal Residue	Over-activation of the carboxylic acid during cyclization.	Add an anti-racemization agent like HOBt or use a coupling reagent known for low racemization (e.g., PyBOP). Cyclizing at a lower temperature (0-4 °C) can also help.
Incomplete Boc Deprotection	Insufficient exposure to the mild TFA solution.	Increase the number of TFA treatments or the duration of each treatment (e.g., 6x 10 minutes). Confirm deprotection with a test cleavage before proceeding to cyclization.

Part 5: Conclusion

Fmoc-D-Dap(Boc)-OH is a powerful and versatile building block for the synthesis of conformationally constrained cyclic peptides. The orthogonal protection scheme it offers allows for a highly controlled and regioselective head-to-side-chain cyclization directly on the solid

support. This strategy minimizes the formation of side products and simplifies downstream purification, making it an invaluable tool for academic research and industrial drug development. By following the detailed protocols and considering the key optimization parameters outlined in this guide, researchers can reliably access novel cyclic peptide structures for therapeutic and biotechnological applications.

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